

Altromycin H discovery and producing organism actinomycete AB 1246E-26

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Altromycin H

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The Altromycin Family and Producing Organism

The altromycins are a group of novel antibiotics that are structurally related to the pluramycins and are derived from an anthraquinone backbone [1] [2] [3]. They are produced by an actinomycete strain designated **AB 1246E-26**, which was isolated from a soil sample in the South African bushveld [1].

The table below summarizes the core characteristics of the altromycin family:

Attribute	Description
Producing Organism	Actinomycete strain AB 1246E-26 [1]
Source	South African bushveld soil [1]
Structural Class	Pluramycin-like; anthraquinone-derived [1] [3]
Core Structure	Tetracyclic 4H-anthra[1,2-b]pyrano-4,7,12-trione ring [2] [3]
Key Features	Central chromophore with two C-glycoside sugar moieties [2] [3]

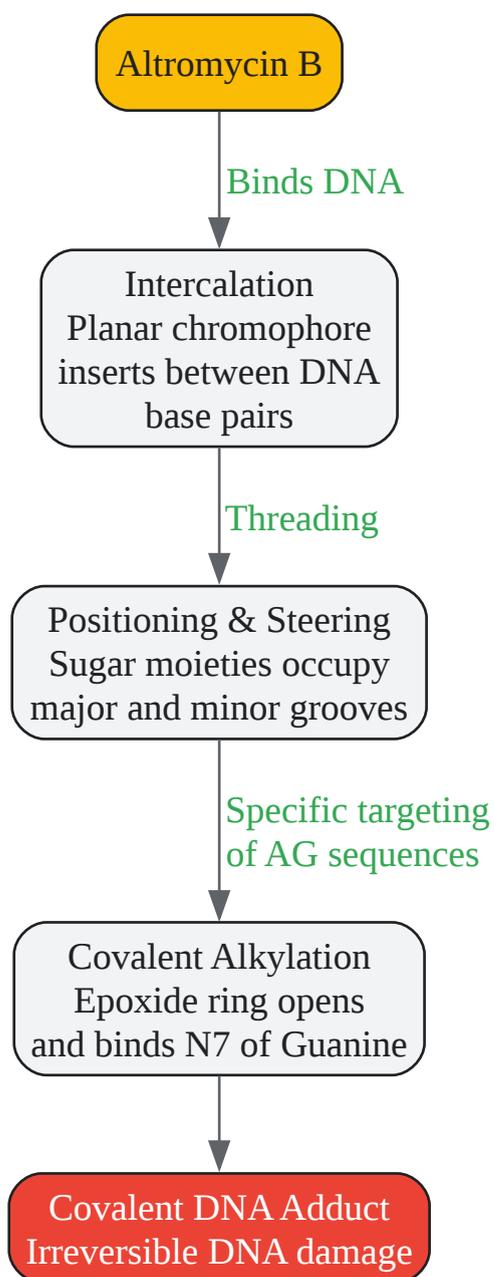
Chemical Structure and Key Features

Altromycins are part of the pluramycin antibiotic family and share their characteristic anthrapyranone scaffold [3]. The structure of altromycin B provides insight into the general features of this family:

- **Central Chromophore:** A planar anthraquinone-derived ring system that is crucial for biological activity [2].
- **Sugar Moieties:** Unlike some simpler pluramycins, altromycins have two sugar groups. A disaccharide (N,N-dimethylvancosamine and a deoxyaltrose) is attached at one position, and a neutral methyl ester sugar (6-deoxy-3-O-methylaltrose) is linked at another [2] [3].
- **Epoxide Ring:** An epoxide group at the C2 position is critical for its mechanism of action [2].
- **Altromycin H:** A chemical vendor site lists a molecular formula of $C_{36}H_{41}NO_{12}$ and a molecular weight of 679.71 g/mol for **altromycin H**, but no further biological or discovery data is provided [4].

Mechanism of Action: DNA Intercalation and Alkylation

Altromycins exert their potent biological effects through a unique "threading intercalation" mechanism that damages DNA [2] [3]. The following diagram illustrates this multi-step process:



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This mechanism, involving initial non-covalent binding followed by a specific covalent reaction, is a key factor for the compound's selectivity and potent cytotoxicity [2] [3].

Biological Activity and Assay Data

Altromycins display a range of potent biological activities, as summarized in the table below:

Biological Activity	Experimental Model	Result / Value	Citation
Antibacterial Activity	<i>In vitro</i> against Gram-positive bacteria	MICs of 0.2 to 3.12 µg/mL against <i>Streptococci</i> and <i>Staphylococci</i>	[1]
Cytotoxic Activity	<i>In vitro</i> against various cancer cell lines	Strong cytotoxicity	[2]
Antitumor Activity	<i>In vivo</i> against P388 leukemia, M5076 ovarian sarcoma, Lewis lung carcinoma, LS174T colon cancer	Active in tumor growth inhibition	[2]
Activity of Metal Complexes	<i>In vitro</i> against K562 erythroleukemic and GLC4 lung tumor cells (sensitive & resistant)	IC ₅₀ values in the range of 0.08 - 0.6 µM; can overcome some multi-drug resistance	[2]

Key Experimental Approaches

While full protocols are not provided, the search results describe several key methodologies used in altromycin research:

- **Fermentation & Isolation:** Altromycins are isolated from the fermentation broth of the producing actinomycete strain [1]. The specific medium and conditions are detailed in the original research.
- **DNA Interaction Studies:** The mechanism was elucidated using techniques like NMR spectroscopy with a specific 21-base-pair DNA oligomer and a self-complementary decamer, [d(GAAGTACTTC)]₂ [2].
- **Metal Complexation:** Complexes with Cu(II), Pd(II), and Pt(II) ions were prepared in a 1:1 molar ratio in a water/methanol solvent mixture at pH 7, and characterized by electronic absorption and circular dichroism spectra [2].
- **Cytotoxicity Assays:** The *in vitro* activity of altromycin B and its metal complexes was determined by measuring the IC₅₀ (50% cell growth inhibition concentration) in various human cancer cell lines [2].

A Guide for Further Research

The available information provides a strong foundation, but a comprehensive technical guide on **Altromycin H** specifically would require deeper research. Here are some suggestions for next steps:

- **Locate the Primary Literature:** The most detailed information on the initial discovery and characterization of all altromycin variants (likely including **Altromycin H**) is found in the primary journal articles. A thorough search for the papers cited in these results is a crucial next step [1] [2].
- **Explore Biosynthetic Pathways:** The search results mention that the anthraquinone core of pluramycins is likely synthesized from a polyketide pathway originating from acetyl-CoA and malonyl-CoA [3]. Investigating the specific gene cluster for altromycins would provide deeper insight.
- **Investigate Analogues:** Research on other pluramycins like kidamycin and hedamycin can offer valuable comparative data on structure-activity relationships, stability, and synthetic strategies [3].

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References

1. Altromycins, novel pluramycin-like antibiotics. I. Taxonomy ... [pubmed.ncbi.nlm.nih.gov]
2. Interactions of the anticancer antibiotic altromycin B with ... [sciencedirect.com]
3. Recent advances in pluramycins, biological activity, and ... [sciencedirect.com]
4. 160219-87-4 | altromycin H [a2bchem.com]

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